

A Technical Guide to the Spectroscopic Analysis of 5-Bromo-2-Methoxycinnamic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Bromo-2-Methoxycinnamic Acid

CAS No.: 40803-53-0

Cat. No.: B1268998

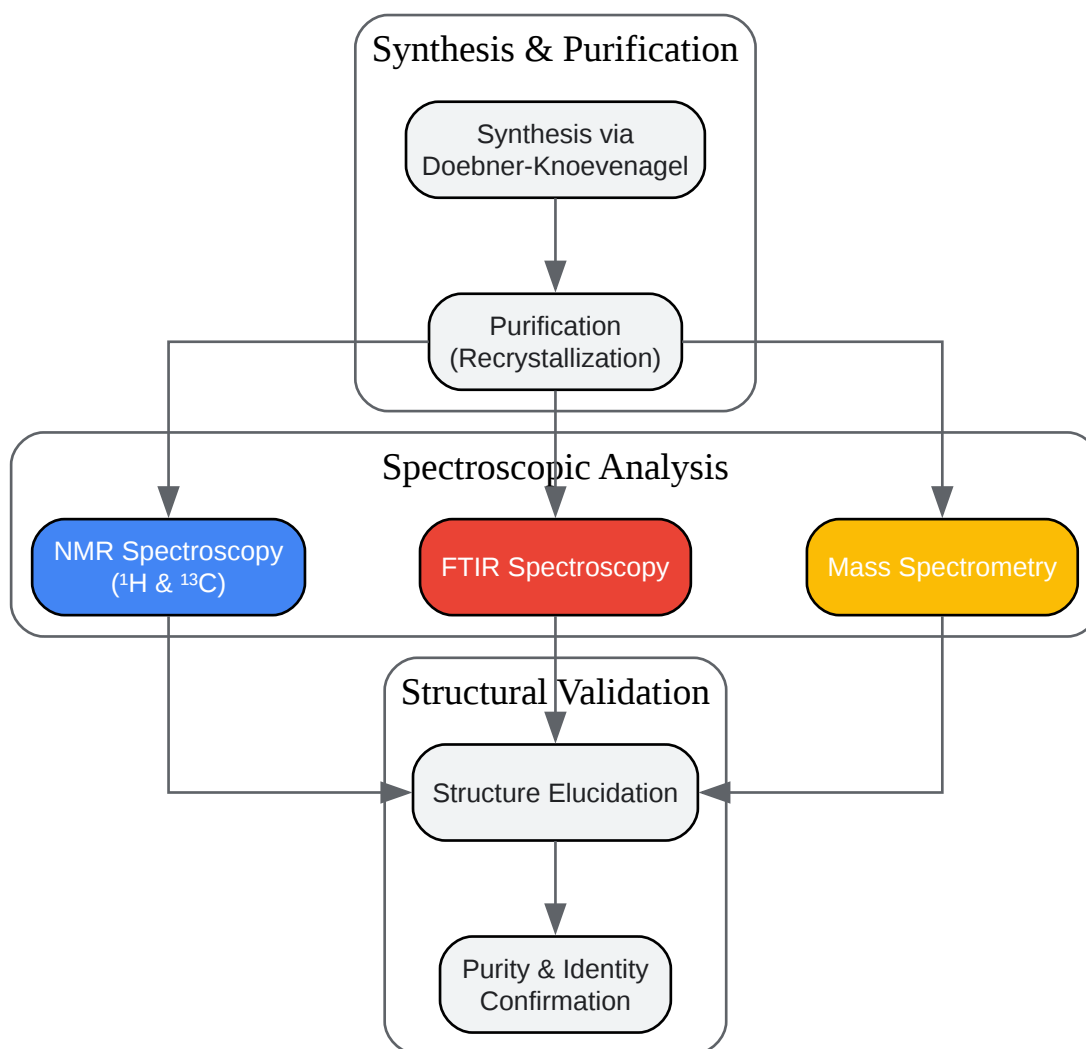
[Get Quote](#)

This guide provides an in-depth technical analysis of the spectroscopic characteristics of **5-bromo-2-methoxycinnamic acid**, a substituted aromatic carboxylic acid of interest to researchers in synthetic chemistry and drug development. By leveraging fundamental principles and comparative data from analogous structures, we will dissect its signature features across Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). This document is designed to serve as a practical reference for the identification, characterization, and quality control of this compound.

Molecular Structure and Spectroscopic Overview

5-Bromo-2-methoxycinnamic acid ($C_{10}H_9BrO_3$, Molar Mass: 257.08 g/mol) possesses a unique arrangement of functional groups that give rise to a distinct and interpretable spectroscopic fingerprint. The molecule combines an α,β -unsaturated carboxylic acid with a disubstituted benzene ring. The interplay between the electron-donating methoxy group ($-OCH_3$), the electron-withdrawing and sterically bulky bromine atom ($-Br$), and the conjugated acrylic acid moiety governs the electronic environment of each atom, which is directly reflected in the spectroscopic data.

The anticipated analytical workflow for the complete characterization of this molecule is outlined below.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and spectroscopic validation of **5-Bromo-2-Methoxycinnamic Acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **5-bromo-2-methoxycinnamic acid**, we will analyze both ¹H and ¹³C

NMR spectra. The spectra are typically recorded in a deuterated solvent such as DMSO-d₆, which can solubilize the carboxylic acid and avoids overlap with the analyte's signals.

¹H NMR Spectroscopy Analysis

The proton NMR spectrum provides information on the number of distinct proton environments, their electronic surroundings (chemical shift), their neighboring protons (spin-spin splitting), and their relative numbers (integration). Based on analogous compounds, the predicted ¹H NMR spectrum of **5-bromo-2-methoxycinnamic acid** in DMSO-d₆ is summarized in the table below. [\[1\]](#)

Table 1: Predicted ¹H NMR Data for **5-Bromo-2-Methoxycinnamic Acid**

Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
Carboxylic Acid (-COOH)	~12.5	Broad Singlet	-	1H
H-α (vinyl)	~6.6	Doublet	~16.0	1H
H-β (vinyl)	~7.8	Doublet	~16.0	1H
Aromatic H-3	~7.2	Doublet	~8.8	1H
Aromatic H-4	~7.7	Doublet of Doublets	~8.8, 2.4	1H
Aromatic H-6	~7.9	Doublet	~2.4	1H
Methoxy (-OCH ₃)	~3.9	Singlet	-	3H

Interpretation and Rationale:

- Carboxylic Acid Proton (~12.5 ppm): This proton is highly deshielded due to the electronegativity of the adjacent oxygen atoms and its acidic nature, causing it to appear far downfield.[\[2\]](#) Its signal is often broad due to hydrogen bonding with the solvent or other analyte molecules.

- Vinyl Protons (H- α at ~6.6 ppm, H- β at ~7.8 ppm): These two protons on the double bond exhibit a large coupling constant of approximately 16.0 Hz, which is characteristic of a trans (E) configuration.[3] H- β is further downfield than H- α because it is directly attached to the aromatic ring and experiences its deshielding effects.
- Aromatic Protons (~7.2-7.9 ppm): The three aromatic protons are in distinct chemical environments.
 - H-6 (~7.9 ppm): This proton is ortho to the bromine and meta to the methoxy group. It appears as a doublet due to coupling with H-4, with a small meta-coupling constant ($J \approx 2.4$ Hz).
 - H-4 (~7.7 ppm): This proton is ortho to the bromine and meta to the acrylic acid side chain. It is split by both H-3 (ortho-coupling, $J \approx 8.8$ Hz) and H-6 (meta-coupling, $J \approx 2.4$ Hz), resulting in a doublet of doublets.
 - H-3 (~7.2 ppm): This proton is ortho to the methoxy group and experiences its shielding effect, causing it to appear at the most upfield position among the aromatic protons. It is split only by H-4, giving a doublet.
- Methoxy Protons (~3.9 ppm): The three protons of the methoxy group are equivalent and not coupled to any other protons, resulting in a sharp singlet integrated to 3H.[3]

¹³C NMR Spectroscopy Analysis

The ¹³C NMR spectrum reveals the number of unique carbon environments in the molecule.

Table 2: Predicted ¹³C NMR Data for **5-Bromo-2-Methoxycinnamic Acid**

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
Carbonyl (C=O)	~167.5
C- β (vinyl)	~142.0
C- α (vinyl)	~120.0
C-2 (Ar, C-OCH ₃)	~158.0
C-6 (Ar, C-H)	~135.0
C-4 (Ar, C-H)	~133.0
C-1 (Ar, C-C=)	~125.0
C-5 (Ar, C-Br)	~117.0
C-3 (Ar, C-H)	~115.0
Methoxy (-OCH ₃)	~56.0

Interpretation and Rationale:

- Carbonyl Carbon (~167.5 ppm): The carboxylic acid carbonyl carbon is significantly deshielded and appears in the typical range for this functional group.^{[1][4]}
- Aromatic Carbons (~115-158 ppm): The six aromatic carbons are all chemically distinct. The carbon bearing the methoxy group (C-2) is the most deshielded due to the oxygen's electronegativity. The carbon attached to the bromine (C-5) is expected around 117 ppm, a typical value for a bromine-substituted aromatic carbon.^[5] The remaining carbons can be assigned based on substituent effects and comparison with similar structures.
- Vinyl Carbons (C- α and C- β): C- β (~142.0 ppm) is further downfield than C- α (~120.0 ppm) due to its proximity to the deshielding aromatic ring.
- Methoxy Carbon (~56.0 ppm): This aliphatic carbon appears in the expected upfield region.^[3]

Infrared (IR) Spectroscopy

FTIR spectroscopy is ideal for identifying the key functional groups within a molecule by detecting their characteristic vibrational frequencies.

Table 3: Characteristic IR Absorption Bands for **5-Bromo-2-Methoxycinnamic Acid**

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
3300–2500 (very broad)	O–H stretch	Carboxylic Acid
~3050	C–H stretch	Aromatic & Vinylic
~2950	C–H stretch	Methoxy (-CH ₃)
~1690	C=O stretch	α,β-Unsaturated Carboxylic Acid
~1625	C=C stretch	Alkene
~1590, ~1480	C=C stretch	Aromatic Ring
~1250	C–O stretch	Aryl Ether & Carboxylic Acid
~980	=C-H bend (out-of-plane)	trans-Alkene

Interpretation and Rationale:

- O-H Stretch (3300–2500 cm⁻¹): The most prominent feature of a carboxylic acid is the extremely broad O-H stretching band, which is a result of strong intermolecular hydrogen bonding.[\[2\]](#)
- C=O Stretch (~1690 cm⁻¹): The carbonyl stretch of the carboxylic acid is strong and sharp. Its position is slightly lowered from a typical saturated carboxylic acid (~1710 cm⁻¹) due to conjugation with the C=C double bond and the aromatic ring, which weakens the C=O bond. [\[2\]](#)
- C=C Stretches (~1625, 1590, 1480 cm⁻¹): The spectrum will show absorptions for both the vinylic and the aromatic C=C double bond stretches.
- C-O Stretches (~1250 cm⁻¹): This region will contain overlapping signals from the C-O single bond stretching of both the carboxylic acid and the aryl ether (methoxy) groups.

- **trans-Alkene Bend** ($\sim 980\text{ cm}^{-1}$): A key diagnostic peak for the trans geometry of the double bond is the out-of-plane C-H bending vibration, which typically appears as a strong band around 980 cm^{-1} .

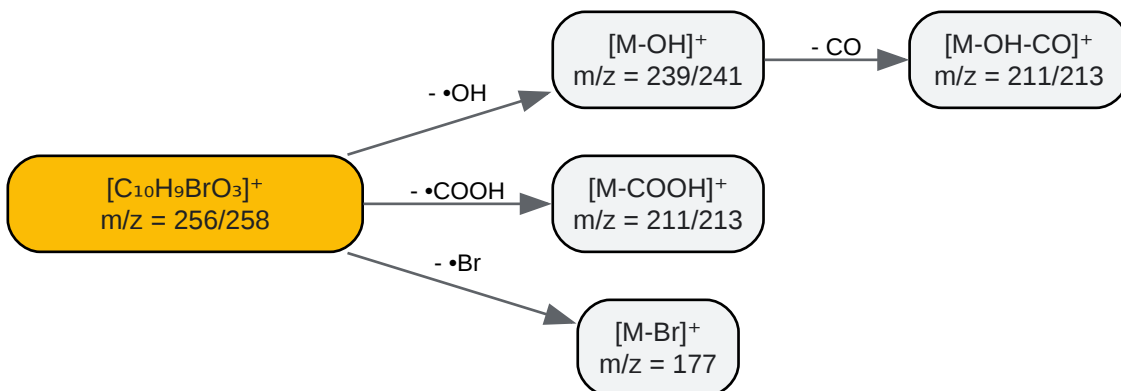
Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight of a compound and offers structural clues based on its fragmentation pattern upon ionization. For **5-bromo-2-methoxycinnamic acid**, Electron Ionization (EI) would likely be used.

Predicted Fragmentation Pathway:

The molecular ion $[M]^+$ should be clearly visible. Due to the presence of a bromine atom, the molecular ion peak will appear as a pair of peaks of nearly equal intensity ($[M]^+$ and $[M+2]^+$), corresponding to the natural abundance of the ^{79}Br and ^{81}Br isotopes.

A plausible fragmentation pathway is dominated by cleavages around the functional groups, as informed by studies on similar structures.^[6]



[Click to download full resolution via product page](#)

Caption: Predicted major fragmentation pathways for **5-Bromo-2-Methoxycinnamic Acid** under EI-MS.

Interpretation of Key Fragments:

- $m/z\ 256/258$ ($[M]^+$): The molecular ion peak, showing the characteristic bromine isotope pattern.

- m/z 239/241 ($[M-OH]^+$): Loss of a hydroxyl radical from the carboxylic acid group is a common fragmentation for carboxylic acids.^[7]
- m/z 211/213 ($[M-COOH]^+$): Loss of the entire carboxyl group as a radical is another characteristic fragmentation. This can also be formed by the subsequent loss of CO from the $[M-OH]^+$ fragment.
- m/z 177 ($[M-Br]^+$): Loss of the bromine radical. Studies on ortho-substituted cinnamic acids show that the loss of the ortho substituent can be a favorable process.^[6] This fragment would appear as a single peak, lacking the bromine isotopic signature.

Experimental Protocols

To obtain the data discussed, the following standard laboratory procedures are recommended.

Protocol 1: NMR Sample Preparation and Acquisition

- Sample Preparation: Accurately weigh 5-10 mg of **5-bromo-2-methoxycinnamic acid** and dissolve it in approximately 0.7 mL of deuterated dimethyl sulfoxide (DMSO- d_6).
- Transfer: Transfer the solution to a 5 mm NMR tube.
- Instrumentation: Place the sample in a 400 MHz (or higher) NMR spectrometer.
- Acquisition:
 - For 1H NMR, acquire the spectrum using a standard pulse sequence. Typically, 16-32 scans are sufficient.
 - For ^{13}C NMR, acquire the spectrum using a proton-decoupled pulse sequence. A greater number of scans (e.g., 1024 or more) will be necessary due to the lower natural abundance of ^{13}C .
- Processing: Process the raw data (FID) by applying a Fourier transform, phase correction, and baseline correction. Calibrate the chemical shift scale to the residual solvent peak of DMSO- d_6 ($\delta \approx 2.50$ ppm for 1H , $\delta \approx 39.52$ ppm for ^{13}C).

Protocol 2: FTIR Sample Preparation and Acquisition (KBr Pellet Method)

- **Sample Preparation:** Grind 1-2 mg of the sample with ~100 mg of dry, IR-grade potassium bromide (KBr) in an agate mortar until a fine, homogeneous powder is formed.
- **Pellet Formation:** Place the powder in a pellet press and apply several tons of pressure to form a thin, translucent pellet.
- **Background Scan:** Place the empty pellet holder in the FTIR spectrometer and run a background scan to account for atmospheric CO₂ and H₂O.
- **Sample Scan:** Place the KBr pellet in the holder and acquire the sample spectrum, typically over a range of 4000-400 cm⁻¹ with a resolution of 4 cm⁻¹.

Conclusion

The spectroscopic analysis of **5-bromo-2-methoxycinnamic acid** provides a clear and unambiguous method for its structural confirmation and purity assessment. The combination of ¹H NMR, with its characteristic vinyl and aromatic splitting patterns; ¹³C NMR, which confirms the carbon skeleton; FTIR, which identifies the key carboxylic acid, alkene, and ether functional groups; and Mass Spectrometry, which establishes the molecular weight and primary fragmentation routes, offers a comprehensive characterization. This guide serves as a foundational resource for scientists working with this and structurally related compounds, enabling efficient and accurate analysis in a research and development setting.

References

- Royal Society of Chemistry. (2012). Electronic Supplementary Material (ESI) for Green Chemistry. Retrieved from [[Link](#)]
- Mata, G., et al. (2017). Methoxylated Cinnamic Esters with Antiproliferative and Antimetastatic Effects on Human Lung Adenocarcinoma Cells. *Molecules*, 22(11), 1847. Available at: [[Link](#)]
- Human Metabolome Database. (n.d.). ¹³C NMR Spectrum (1D, 25.16 MHz, CDCl₃, experimental) (HMDB0000930). Retrieved from [[Link](#)]

- ResearchGate. (n.d.). ¹H NMR spectrum of compound 5. Retrieved from [\[Link\]](#)
- Schaldach, B., & Grützmacher, H.-F. (1980). The fragmentations of substituted cinnamic acids after electron impact. *Organic Mass Spectrometry*, 15(4), 175-181. Available at: [\[Link\]](#)
- Human Metabolome Database. (n.d.). ¹H NMR Spectrum (1D, 500 MHz, H₂O, experimental) (HMDB0000764). Retrieved from [\[Link\]](#)
- SpectraBase. (n.d.). **5-Bromo-2-methoxycinnamic acid**. Retrieved from [\[Link\]](#)
- Beilstein Journals. (n.d.). Supplementary Information. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 2-Bromo-5-methoxybenzoic acid. Retrieved from [\[Link\]](#)
- Journal of Pharmaceutical Chemistry. (2023). Synthesis, crystal structure, and Hirschfeld surface analysis of novel ethyl 5-bromo-2-(4-methoxyphenyl) oxazole-4-carboxylate. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 5-Bromo-2-methoxybenzaldehyde. Retrieved from [\[Link\]](#)
- Elguero, J., et al. (2001). A C-13 NMR study of the structure of four cinnamic acids and their methyl esters. *Journal of Molecular Structure*, 564(1-3), 249-255. Available at: [\[Link\]](#)
- National Center for Biotechnology Information. (2016). Methoxy and bromo scans on N-(5-methoxyphenyl) methoxybenzenesulphonamides reveal potent cytotoxic compounds, especially against the human breast adenocarcinoma MCF7 cell line. *Journal of Enzyme Inhibition and Medicinal Chemistry*, 31(sup2), 109-118. Available at: [\[Link\]](#)
- SciELO. (2021). Preparation, Spectral Characterization and Anticancer Potential of Cinnamic Esters. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2023). Mass Spectrometry - Fragmentation Patterns. Retrieved from [\[Link\]](#)
- Doc Brown's Chemistry. (n.d.). Infrared spectrum of Cinnamic acid. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
- 2. ¹H & ¹³C NMR spectra IR infrared spectrum of cinnamic acid 3-phenylprop-2-en-oic acid, cinnamic acid C₉H₈O₂, C₆H₅-CH=CH-COOH prominent wavenumbers cm⁻¹ detecting alkene carbonyl hydroxy hydroxyl functional groups present finger print for identification of cinnamic acid image diagram doc brown's advanced organic chemistry revision notes [[docbrown.info](https://www.docbrown.info)]
- 3. Methoxylated Cinnamic Esters with Antiproliferative and Antimetastatic Effects on Human Lung Adenocarcinoma Cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. [hmdb.ca](https://www.hmdb.ca) [[hmdb.ca](https://www.hmdb.ca)]
- 5. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 6. [files01.core.ac.uk](https://www.files01.core.ac.uk) [[files01.core.ac.uk](https://www.files01.core.ac.uk)]
- 7. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [A Technical Guide to the Spectroscopic Analysis of 5-Bromo-2-Methoxycinnamic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1268998/docs#a-technical-guide-to-the-spectroscopic-analysis-of-5-bromo-2-methoxycinnamic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)